

# A Comprehensive Technical Guide to 1-Boc-pyrazole: Physical Properties and Synthesis

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## Compound of Interest

Compound Name: **1-Boc-pyrazole**

Cat. No.: **B1340091**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1-Boc-pyrazole** (tert-butyl 1H-pyrazole-1-carboxylate), a key reagent in synthetic chemistry. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the field of medicinal chemistry and drug discovery.

## Physical Properties of 1-Boc-pyrazole

**1-Boc-pyrazole** is a liquid at room temperature. Its key physical characteristics are summarized in the table below. This data is crucial for its appropriate handling, storage, and application in various chemical reactions.

| Property          | Value  | Reference           |
|-------------------|--|---------------------|
| Chemical Name     | tert-Butyl 1H-pyrazole-1-carboxylate                         | <a href="#">[1]</a> |
| Synonyms          | 1-(tert-Butoxycarbonyl)pyrazole, 1-Boc-pyrazole              |                     |
| CAS Number        | 219580-32-2  |                     |
| Molecular Formula | C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> |                     |
| Molecular Weight  | 168.19 g/mol   |                     |
| Physical Form     | Liquid   |                     |
| Boiling Point     | 161 °C at 760 mmHg   |                     |
| Density           | 1.036 g/mL at 25 °C  |                     |
| Refractive Index  | n <sub>20/D</sub> 1.472                                      |                     |

It is important to distinguish **1-Boc-pyrazole** from its various derivatives, which may be solids with defined melting points. For instance, **1-Boc-pyrazole-4-boronic acid pinacol ester** is a solid with a melting point of 82-86 °C<sup>[2]</sup>, and **N,N'-Di-Boc-1H-pyrazole-1-carboxamidine** has a melting point of 86-90 °C.

## Experimental Protocol: Synthesis of 1-Boc-pyrazole

The following is a general experimental procedure for the synthesis of **1-Boc-pyrazole**. This protocol is based on the reaction of pyrazole with di-tert-butyl dicarbonate in the presence of a base.

### Materials:

- Pyrazole
- Triethylamine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)

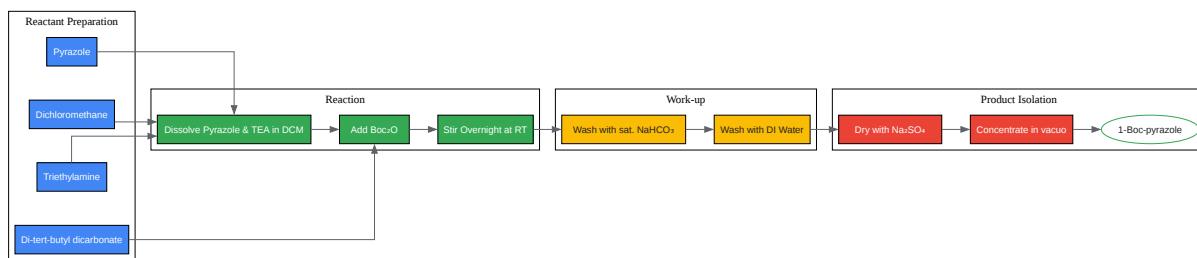
- Dichloromethane (DCM)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Deionized water
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

**Procedure:**

- Reaction Setup: Dissolve pyrazole (1 equivalent) and triethylamine (1.5 equivalents) in dichloromethane. For a 0.05 mol scale, 50 mL of dichloromethane can be used.
- Addition of Boc Anhydride: To the stirred solution, add di-tert-butyl dicarbonate (1.2 equivalents).
- Reaction: Allow the reaction mixture to stir overnight at room temperature.
- Work-up:
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic phase with a saturated  $\text{NaHCO}_3$  solution (e.g., 25 mL for a 50 mL DCM reaction volume).
  - Perform a second wash with deionized water (e.g., 25 mL).
- Drying and Concentration:
  - Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .
  - Filter to remove the drying agent.
  - Concentrate the filtrate under reduced pressure to yield tert-butyl 1H-pyrazole-1-carboxylate[1].

## Visualized Experimental Workflow

The synthesis of **1-Boc-pyrazole** can be visualized as a straightforward workflow, as depicted in the following diagram.



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Synthetic workflow for **1-Boc-pyrazole**.

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## References

- 1. tert-Butyl 1H-pyrazole-1-carboxylate | 219580-32-2 [chemicalbook.com]
- 2. 1-Boc-pyrazole-4-boronic acid pinacol ester 97% | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Boc-pyrazole: Physical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1340091#physical-properties-of-1-boc-pyrazole-melting-point-boiling-point>]

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